

# Essential Safety and Handling Guide for Antibacterial Agent 145 (OP-145)

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## Compound of Interest

Compound Name: Antibacterial agent 145

Cat. No.: B12381237

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This guide provides crucial safety and logistical information for the handling of **Antibacterial agent 145**, a synthetic antimicrobial peptide referred to as OP-145 in scientific literature.<sup>[1][2]</sup> The following procedures are based on best practices for handling potentially hazardous biological and chemical agents in a research laboratory setting.

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is the final barrier in preventing exposure to hazardous materials and is essential when handling **Antibacterial agent 145**.<sup>[3][4]</sup> The selection of PPE should be based on a thorough risk assessment of the planned procedures.<sup>[5][6]</sup>

Table 1: Recommended Personal Protective Equipment for Handling **Antibacterial Agent 145**

Body Area	PPE Recommendation	Rationale
Eyes & Face	Safety glasses with side shields or a face shield.[3][6][7]	Protects against splashes or aerosols of the agent.
Hands	Nitrile or latex gloves (non-powdered).[5]	Provides a barrier against skin contact. Nitrile is often preferred due to its chemical resistance.
Body	Laboratory coat or a long-sleeved gown.[3][6]	Protects skin and personal clothing from contamination.
Respiratory	A surgical mask or N95 respirator may be necessary for procedures that generate aerosols.	To prevent inhalation of the agent. The choice depends on the risk assessment of aerosol generation.[3]

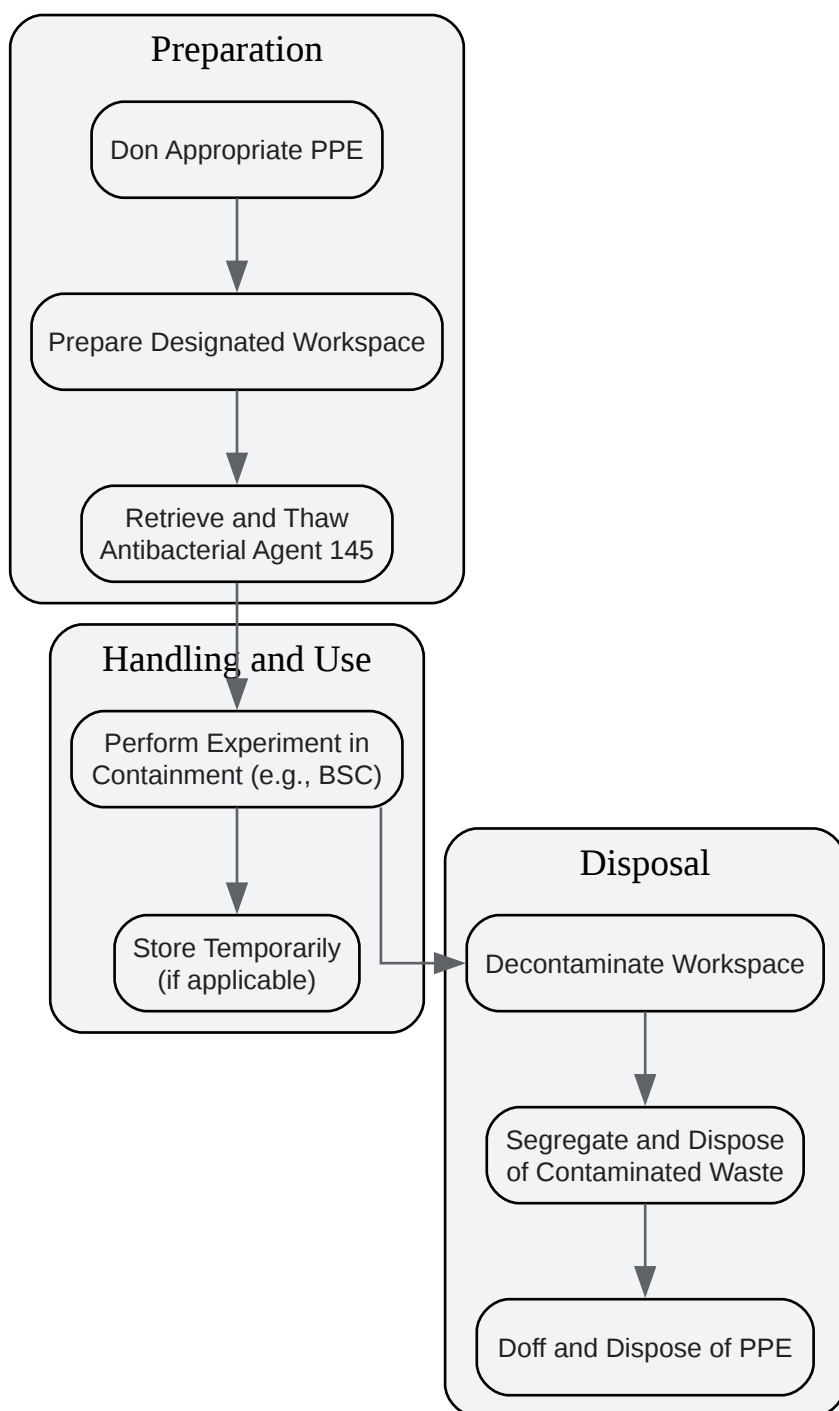
## Operational Plan for Handling and Use

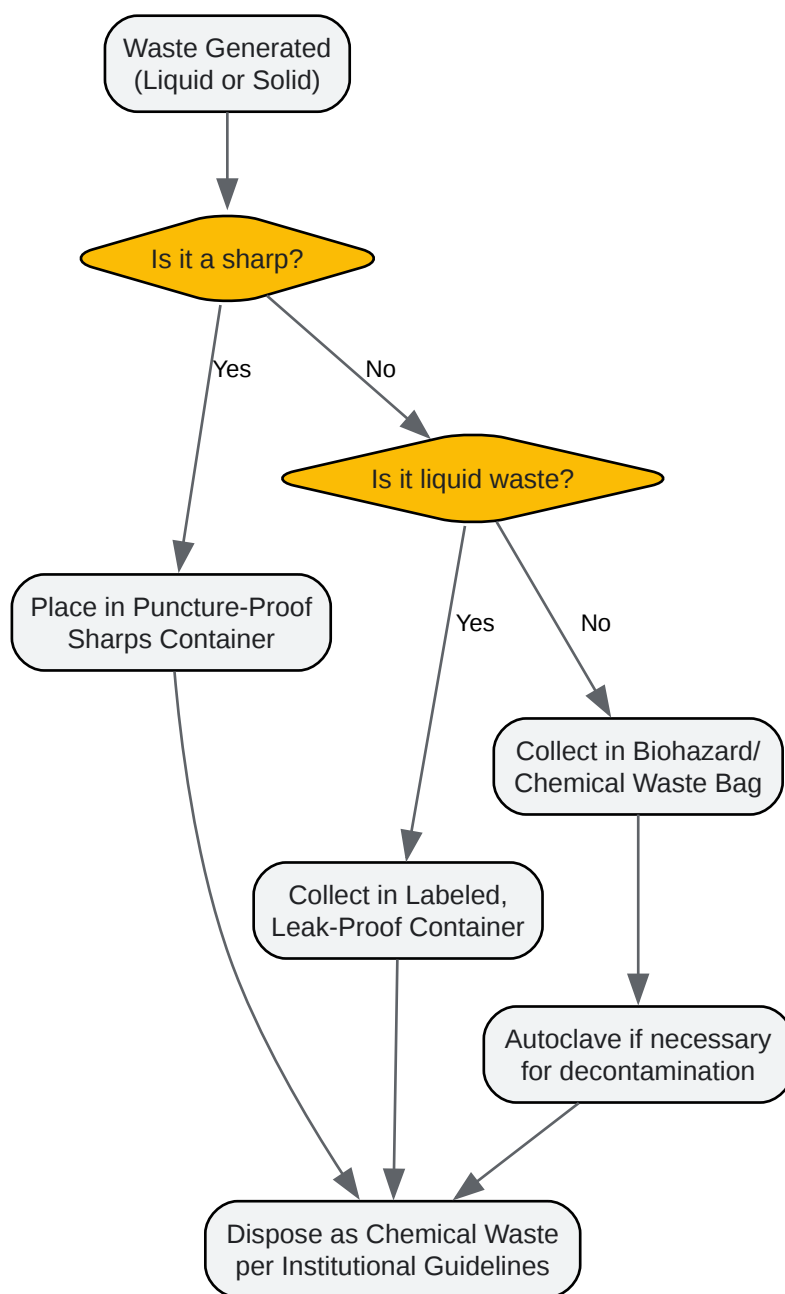
A systematic approach to handling **Antibacterial agent 145** will minimize the risk of exposure and contamination.

### Preparation and Handling

- Designated Area: Conduct all work with **Antibacterial agent 145** in a designated area, such as a chemical fume hood or a biological safety cabinet, especially when manipulating stock solutions or generating aerosols.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[8]
- Hygiene Practices: Wash hands thoroughly with soap and water after handling the agent and before leaving the laboratory.[9] Contaminated work clothing should not be allowed out of the workplace.[8]

### Experimental Workflow Diagram





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